TRAP-5 induced calcium mobilization assay methods

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*TRAP-5 amide Trifluoroacetate*
Cat. No.:	*B12044051*

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Application Note & Protocol: TRAP-5 (SFLLR) Induced Calcium Mobilization Assay

Executive Summary & Mechanism of Action

TRAP-5 (Thrombin Receptor Agonist Peptide-5) is a synthetic pentapeptide (Ser-Phe-Leu-Leu-Arg-NH2 or SFLLR) that acts as a selective agonist for the Protease-Activated Receptor-1 (PAR-1). Unlike native Thrombin, which activates PAR-1 via irreversible proteolytic cleavage of the N-terminus, TRAP-5 binds directly to the receptor's tethered ligand binding site, inducing a reversible conformational change.

This assay quantifies the functional activation of PAR-1 by measuring the rapid mobilization of intracellular calcium (

). Upon binding TRAP-5, PAR-1 couples to the G

protein, triggering the Phospholipase C (PLC) cascade. This results in the hydrolysis of PIP2 into IP3, which binds to IP3 receptors on the endoplasmic reticulum (ER), releasing stored calcium into the cytosol.

Why TRAP-5? While TRAP-6 (SFLLRN) is more commonly cited, TRAP-5 represents the minimum essential sequence required for PAR-1 activation. It eliminates the potential steric

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hindrance of the sixth residue (Asparagine) and is often used to probe specific ligand-receptor conformational states without the enzymatic complexity of Thrombin.

Signaling Pathway Visualization

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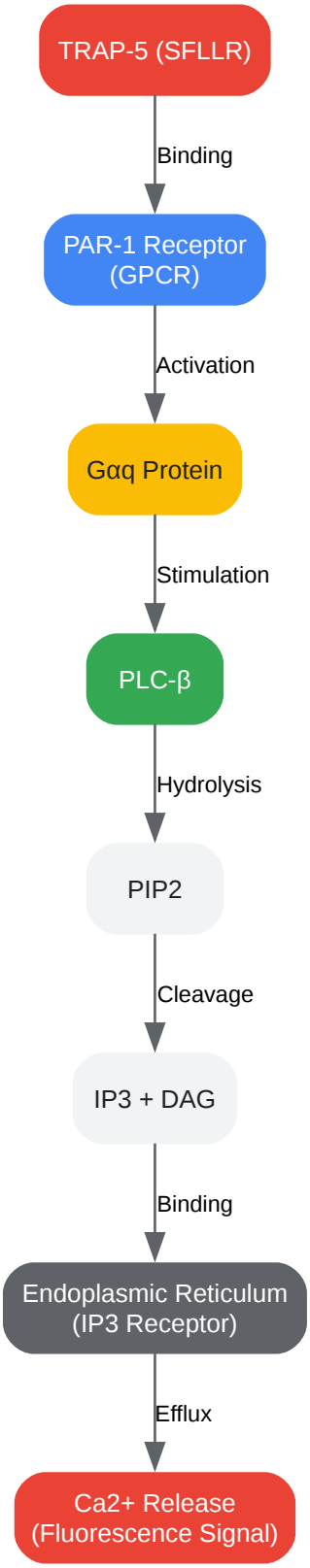

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Figure 1: The G

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-mediated signaling cascade triggered by TRAP-5 binding to PAR-1, leading to cytosolic calcium release.[1]

Experimental Design & Causality

To ensure data integrity, this protocol utilizes a kinetic fluorescence plate reader assay (e.g., FLIPR, FlexStation, or FDSS). This method is superior to flow cytometry for this application because it captures the peak calcium flux (usually occurring within 20-40 seconds) which can be missed in non-continuous read formats.

Critical Reagent Selection

Component	Recommendation	Causal Reasoning
Cell Model	HUVEC, HEK-293 (PAR-1+), or Washed Platelets	Endothelial cells and platelets naturally overexpress PAR-1. HEK-293 provides a clean background for transfected receptors.
Calcium Dye	Calcium-6 or Fluo-4 NW	"No-Wash" (NW) dyes are critical. Washing adherent cells after dye loading can perturb the monolayer and induce mechanical calcium stress, creating high background noise.
Transport Inhibitor	Probenecid (2.5 mM)	Inhibits Organic Anion Transporters (OAT) that actively pump the dye out of the cell. Without this, signal-to-noise ratio degrades significantly over 1 hour.
Agonist Vehicle	HBSS + 20mM HEPES (pH 7.[2]4)	Carbonate buffers can cause pH drift during the read. HEPES maintains stability during the 2-minute kinetic read.

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Detailed Protocol: TRAP-5 Calcium Flux Assay

Phase 1: Cell Preparation (Day -1)

- Objective: Obtain a confluent monolayer (90-95%) to maximize signal uniformity.
- Step 1: Harvest adherent cells (e.g., HUVECs) using Accutase (gentler than Trypsin to preserve receptors).
- Step 2: Plate cells in a black-wall/clear-bottom 96-well plate at a density of 40,000 - 50,000 cells/well.
- Step 3: Incubate overnight at 37°C, 5% CO

  .

Phase 2: Dye Loading (Day 0, T-2 Hours)

- Objective: Load cytosolic calcium indicator without activating the cells.
- Step 1: Buffer Prep. Prepare Assay Buffer: 1X HBSS, 20 mM HEPES, 2.5 mM Probenecid. [2] Adjust pH to 7.4.
  - Note: Dissolve Probenecid in 1M NaOH first, then add to buffer. It precipitates in neutral water.
- Step 2: Dye Prep. Reconstitute Calcium-6 or Fluo-4 vial with 10 mL of Assay Buffer. Vortex until fully dissolved.[2][3]
- Step 3: Loading. Remove media from cell plate (carefully, do not touch bottom). Add 100 µL of Dye Solution per well.
  - Self-Validating Check: Inspect wells under a microscope. Cells should remain attached.
- Step 4: Incubation. Incubate for 45 minutes at 37°C, followed by 15 minutes at Room Temperature (RT).
  - Why RT? Cooling to RT equilibrates the plate, reducing "edge effects" and thermal gradients inside the reader.

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Phase 3: Agonist Preparation

- TRAP-5 Stock: Dissolve TRAP-5 (SFLLR-NH2) in sterile distilled water to 10 mM (Stock). Aliquot and store at -20°C.
- Working Plate (5X): Prepare a compound source plate with TRAP-5 at 5X the final desired concentration.
  - Example: For a final concentration of 50 µM, prepare 250 µM in the source plate.

Phase 4: Kinetic Read & Injection

- Instrument: FLIPR, FlexStation, or similar.[2][4]
- Settings:
  - Excitation: 485 nm | Emission: 525 nm.
  - Temperature: 25°C (Room Temp).
  - Baseline Read: 0 to 20 seconds (measure background).
  - Injection: At 20 seconds, inject 25 µL of 5X TRAP-5 into the 100 µL dye volume (1:5 dilution).
  - Response Read: 21 to 120 seconds (measure flux).

Workflow Diagram



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Figure 2: Step-by-step kinetic assay workflow ensuring minimal handling and maximum signal stability.

Data Analysis & Quality Control

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Quantitative Output

Data should be processed by calculating the Max-Min RFU (Peak Relative Fluorescence Unit minus Baseline).

Parameter	Formula/Definition	Acceptance Criteria
Baseline	Average RFU (0-20s)	CV < 10% across plate
Response	Peak RFU (post-injection)	> 3x Baseline (Signal-to-Background)
EC50	4-Parameter Logistic Fit	Typically 1 - 10 µM for TRAP-5
Z' Factor	$1 - \frac{3(\sigma_p + \sigma_n)}{	\mu_p - \mu_n

Self-Validating Controls

- Positive Control:Ionomycin (1 µM). This bypasses the receptor and opens calcium channels directly. If Ionomycin fails, the dye loading failed.
- Specificity Control:TRAP-5 + SCH-79797 (PAR-1 Antagonist). Pre-incubate cells with the antagonist. The TRAP-5 signal should be ablated, confirming the signal is PAR-1 mediated and not an artifact.
- Negative Control: Buffer injection only. Ensures the injection force didn't disturb the cell monolayer (mechanical artifact).

References

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